

Preparation of L-altro-DNJ hydrochloride stock solution

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Compound of Interest

Compound Name: *1-Deoxy-L-altronojirimycin, hydrochloride*

Cat. No.: *B13863275*

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Application Note & Protocol: Preparation and Handling of L-altro-DNJ Hydrochloride Stock Solution

Abstract & Introduction

L-altro-DNJ hydrochloride (1-Deoxy-L-altronojirimycin HCl; Duvoglustat HCl) is a potent iminosugar used primarily as a pharmacological chaperone for acid

-galactosidase A (

-Gal A). Unlike traditional inhibitors that merely block enzyme activity, L-altro-DNJ binds to the active site of unstable, misfolded

-Gal A mutants (associated with Fabry Disease) in the endoplasmic reticulum (ER). This binding stabilizes the enzyme's conformation, facilitating its trafficking to the lysosome where the acidic environment displaces the chaperone, allowing the enzyme to catabolize accumulated substrates like globotriaosylceramide (Gb3).

This protocol details the precise preparation of a sterile, stable stock solution of L-altro-DNJ HCl. It addresses critical physicochemical factors—specifically hygroscopicity and

stereochemical integrity—to ensure experimental reproducibility in chaperone-mediated therapy (CMT) assays.

Physicochemical Specifications

Before formulation, verify the compound identity and properties.

Property	Specification
Compound Name	L-altro-DNJ hydrochloride (Duvoglustat HCl)
Synonyms	1-Deoxy-L-altronojirimycin HCl; AT2220
CAS Number	355138-93-1
Molecular Formula	$C_6H_{13}NO_4$ ^[1] · HCl
Molecular Weight	199.63 g/mol
Appearance	White to off-white crystalline solid
Solubility	Water (> 50 mg/mL); DMSO (> 20 mg/mL)
Storage (Solid)	-20°C, Desiccated (Hygroscopic)

Pre-Formulation Considerations

Solvent Selection: Water vs. DMSO

- Preferred Solvent: Sterile Milli-Q Water (or PBS).
 - Reasoning: L-altro-DNJ HCl is a hydrophilic sugar mimetic. It dissolves readily in aqueous buffers. Using water avoids the potential cytotoxicity of DMSO (Dimethyl sulfoxide) in sensitive cell lines (e.g., primary Fabry fibroblasts).
- Alternative Solvent: DMSO.^{[2][3][4][5][6][7]}
 - Reasoning: Use only if the compound is to be co-administered with other lipophilic drugs requiring DMSO, to maintain solvent consistency.

Molarity Calculation

For a standard 10 mM Stock Solution (10 mL volume):

Protocol: Preparation of 10 mM Stock Solution

Materials Required:

- L-alatro-DNJ HCl solid (equilibrated to RT).
- Sterile Milli-Q Water (Endotoxin-free).
- 0.22 μ m PES (Polyethersulfone) Syringe Filter.
- Sterile 1.5 mL microcentrifuge tubes (Amber or opaque preferred).

Step-by-Step Procedure:

- Equilibration: Remove the product vial from -20°C storage and allow it to warm to room temperature (RT) for 30 minutes inside a desiccator.
 - Causality: Opening a cold vial introduces condensation (moisture), which degrades the hygroscopic HCl salt and alters the effective mass.
- Weighing: Accurately weigh 19.96 mg of L-alatro-DNJ HCl into a sterile 15 mL conical tube.
 - Note: If the specific mass weighed is different (e.g., 20.5 mg), adjust the solvent volume to maintain 10 mM concentration.
 - Calculation:
.
- Dissolution: Add 10.0 mL of Sterile Milli-Q Water. Vortex vigorously for 30–60 seconds.
 - Observation: The solution should be clear and colorless. If particles persist, sonicate for 2 minutes.
- Sterilization: Pass the solution through a 0.22 μ m PES syringe filter into a fresh sterile tube.

- Integrity Check: Do not use Nylon filters, as they can bind certain hydrophilic small molecules. PES is low-binding and optimal for aqueous solutions.
- Aliquoting: Dispense into small aliquots (e.g., 50 μ L or 100 μ L) in sterile microcentrifuge tubes.
 - Trustworthiness: Single-use aliquots prevent freeze-thaw degradation, which can cause hydrolysis or salt precipitation.
- Storage: Store aliquots at -20°C (stable for 6 months) or -80°C (stable for 12 months).

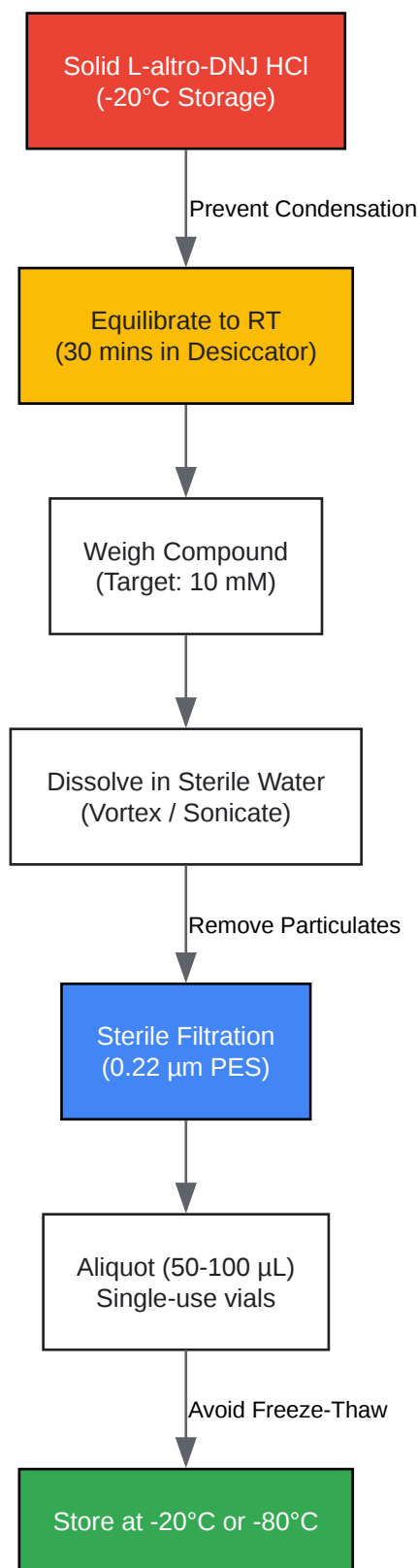
Quality Control & Validation

To ensure the stock solution is valid for experimental use, perform the following checks:

- Visual Inspection: Solution must be free of precipitates.
- pH Check: Spot test on pH paper; expected pH is neutral to slightly acidic (pH 5.5–6.5) due to the HCl counterion.
- Concentration Verification (Optional): If HPLC is available, verify peak area against a known standard using a HILIC (Hydrophilic Interaction Liquid Chromatography) column, as C18 columns retain polar iminosugars poorly.

Experimental Workflow Diagrams

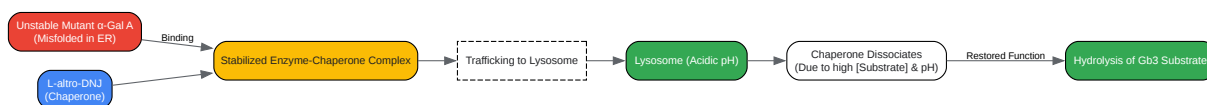
Figure 1: Stock Preparation Workflow



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Caption: Step-by-step workflow for preparing a sterile, stable L-altro-DNJ HCl stock solution.

Figure 2: Mechanism of Action (Pharmacological Chaperone)



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Caption: Mechanism of L-altro-DNJ stabilizing mutant

-Gal A to restore lysosomal activity.

Usage Guidelines & Dilution

When treating cells (e.g., Fabry fibroblasts), dilute the stock solution directly into the culture medium.

Dilution Table (for 10 mL Culture Medium):

Target Final Conc.	Volume of 10 mM Stock	Dilution Factor
10 µM	10 µL	1:1000
50 µM	50 µL	1:200
100 µM	100 µL	1:100

- Note: L-altro-DNJ is typically effective in the 10–100 µM range. Higher concentrations (>1 mM) may inhibit the enzyme rather than chaperone it, depending on the mutation [1].

References

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